

Solubility of Meso-Tartrate in Diverse Solvents: A Technical Guide

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Compound of Interest

Compound Name: Meso-tartrate

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This technical guide provides a comprehensive overview of the solubility of meso-tartaric acid and its salts (**meso-tartrates**) in various solvents. The document is structured to offer readily accessible quantitative data, detailed experimental methodologies for solubility determination, and visualizations of key chemical principles governing solubility. This information is critical for applications in chemical synthesis, purification, formulation development, and analytical chemistry.

Quantitative Solubility Data

The solubility of meso-tartaric acid is highest in water and generally lower in organic solvents. The presence of two carboxylic acid and two hydroxyl groups allows for strong hydrogen bonding with polar solvents.

Solubility of Meso-Tartaric Acid

The following table summarizes the available quantitative and qualitative solubility data for meso-tartaric acid in various solvents. It is important to note that quantitative data for meso-tartaric acid in organic solvents is not extensively available in the public domain.

Solvent	Temperature (°C)	Solubility
Water	20	125 g / 100 mL[1]
Water	20	1400 g/L (equivalent to 140 g/100 mL)[2]
Water	25	1250 g/L (for monohydrate, equivalent to 125 g/100 mL)
Ethanol	-	Soluble[3][4]
Diethyl Ether	-	Poorly soluble[3]
Glacial Acetic Acid	-	Poorly soluble[3]
Isobutanol	-	Poorly soluble[3]
Chloroform	-	Insoluble[3]
Dichloromethane	-	Insoluble[3]

Comparative Solubility of Tartaric Acid Isomers

To provide a broader context, the following table presents the solubility of L-(+)-tartaric acid and DL-tartaric acid in various organic solvents. While not the meso-isomer, this data offers insight into how tartaric acid, in general, behaves in these solvents.

Solvent	Isomer	Temperature (°C)	Solubility
Methanol	L-(+)-tartaric acid	-	1 g / 1.7 mL
Ethanol	L-(+)-tartaric acid	-	1 g / 3 mL
Propanol	L-(+)-tartaric acid	-	1 g / 10.5 mL
Ether	L-(+)-tartaric acid	-	1 g / 250 mL
Water	L-(+)-tartaric acid	20	139 g / 100 mL[1]
Water	DL-tartaric acid	20	20.6 g / 100 mL
Methanol	DL-tartaric acid	25	Data available in mole fraction
Ethanol	DL-tartaric acid	25	Data available in mole fraction
N-methylpyrrolidone (NMP)	DL-tartaric acid	25	Data available in mole fraction[5]
N,N-dimethylformamide (DMF)	DL-tartaric acid	25	Data available in mole fraction[5]
N,N-dimethylacetamide (DMAC)	DL-tartaric acid	25	Data available in mole fraction[5]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to determine the solubility of a compound like meso-tartaric acid. The "shake-flask" method followed by a quantitative analysis technique is the most common and reliable approach for determining equilibrium solubility.

Equilibrium Solubility Determination via Shake-Flask Method

This method measures the thermodynamic equilibrium solubility of a compound in a given solvent at a specific temperature.

Principle: A surplus of the solid solute is agitated in the solvent for a prolonged period to ensure that the solution reaches saturation. The concentration of the dissolved solute in the saturated solution is then determined analytically.

Apparatus and Materials:

- Meso-tartaric acid (or its salt)
- Solvent of interest
- Conical flasks or vials with screw caps
- Thermostatically controlled orbital shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.45 μm or smaller)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, UV-Vis spectrophotometer, or titrator)

Procedure:

- Preparation: Add an excess amount of meso-tartaric acid to a series of flasks containing a known volume of the solvent. The excess solid should be clearly visible.
- Equilibration: Seal the flasks and place them in the thermostatically controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$ or 37 $^{\circ}\text{C}$). Agitate the flasks at a constant speed.
- Sampling: At predetermined time intervals (e.g., 24, 48, and 72 hours), cease agitation and allow the undissolved solid to settle.

- **Sample Clarification:** Carefully withdraw a sample from the supernatant. Immediately filter the sample to remove any undissolved solid particles.
- **Analysis:** Analyze the concentration of meso-tartaric acid in the filtrate using a validated analytical method.
- **Equilibrium Confirmation:** Equilibrium is reached when the concentration of the solute in consecutive samples is constant (e.g., within $\pm 5\%$).

Quantitative Analysis of Solute Concentration

2.2.1. High-Performance Liquid Chromatography (HPLC)

- **Mobile Phase:** Prepare a suitable mobile phase, for example, a mixture of an aqueous buffer (like phosphate buffer at a low pH) and an organic modifier (like methanol or acetonitrile).
- **Standard Solutions:** Prepare a series of standard solutions of meso-tartaric acid of known concentrations in the solvent.
- **Calibration Curve:** Inject the standard solutions into the HPLC system and generate a calibration curve by plotting the peak area against concentration.
- **Sample Analysis:** Inject the filtered sample from the solubility experiment and determine its concentration from the calibration curve.

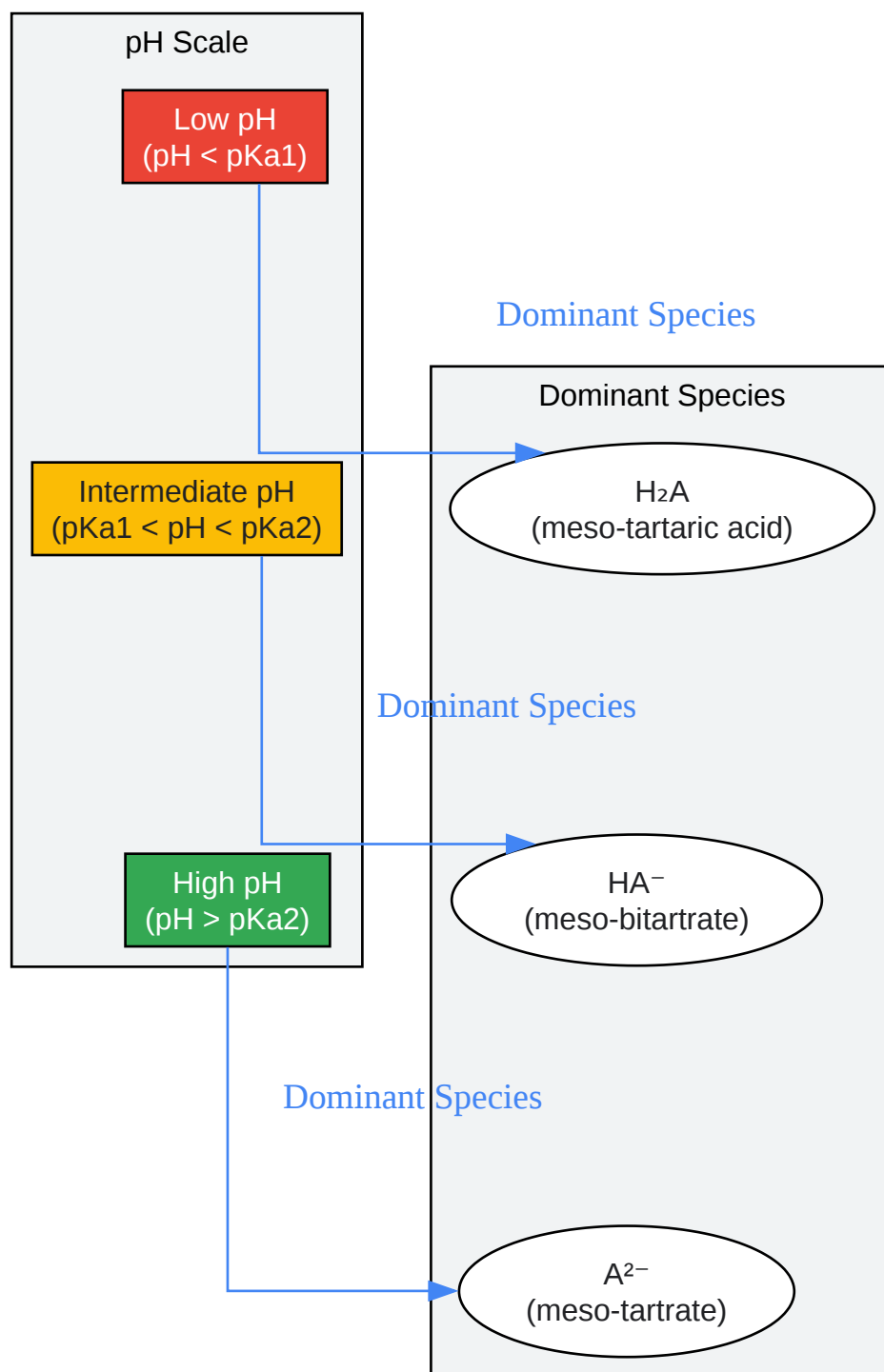
2.2.2. Gravimetric Method

- **Procedure:** Accurately weigh a specific volume of the filtered saturated solution. Evaporate the solvent completely under controlled conditions (e.g., in an oven at a temperature below the decomposition point of the solute).
- **Calculation:** Weigh the remaining solid residue. The solubility can be calculated as the mass of the residue per volume or mass of the solvent.

Visualizations

pH-Dependent Speciation of Meso-Tartaric Acid

The solubility of meso-tartaric acid in aqueous solutions is significantly influenced by pH. As a diprotic acid, it can exist in three forms: the fully protonated acid (H_2A), the monovalent anion (HA^-), and the divalent anion (A^{2-}). The relative concentration of these species is dependent on the pH of the solution and the acid dissociation constants (pK_a values) of meso-tartaric acid ($pK_{a1} \approx 3.22$, $pK_{a2} \approx 4.85$)[3].

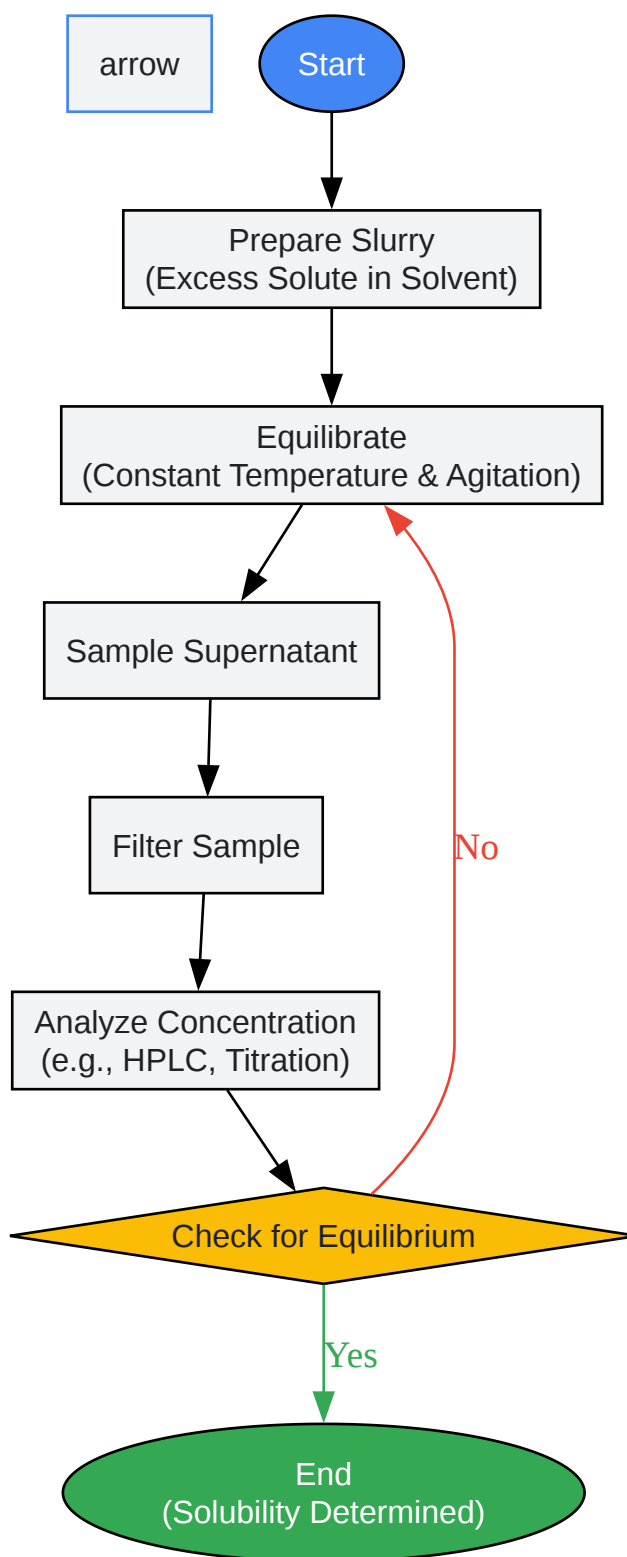


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Caption: pH-dependent speciation of meso-tartaric acid.

General Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the equilibrium solubility of a compound using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

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